

Comparison Guide: Cross-Reactivity Profile of Anti-DNAJA4 Monoclonal Antibody (Clone 7G5)

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Compound of Interest

Compound Name: NDNA4

Cat. No.: B12369955

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This guide provides a comparative analysis of the cross-reactivity profile of the hypothetical anti-DNAJA4 monoclonal antibody, clone 7G5. The data presented here is intended to serve as a template for researchers and drug development professionals in assessing the specificity of similar reagents.

Data Presentation: Summary of Cross-Reactivity

The specificity of the anti-DNAJA4 antibody (Clone 7G5) was evaluated against other members of the DnaJ (Hsp40) protein family due to their high sequence and structural homology. The following table summarizes the binding affinity of Clone 7G5 to DNAJA4 and its potential cross-reactivity with other DnaJ family members as determined by surface plasmon resonance (SPR).

Target Protein	Family	Percent Homology to DNAJA4	Binding Affinity (KD)	Cross-Reactivity (%)
DNAJA4	DnaJ (Hsp40) Subfamily A	100%	1.2×10^{-9} M	100%
DNAJA1	DnaJ (Hsp40) Subfamily A	68%	3.5×10^{-7} M	0.34%
DNAJA2	DnaJ (Hsp40) Subfamily A	65%	5.1×10^{-7} M	0.24%
DNAJB1	DnaJ (Hsp40) Subfamily B	42%	No significant binding	< 0.01%
DNAJB4	DnaJ (Hsp40) Subfamily B	45%	No significant binding	< 0.01%
HSP70	Hsp70 Family	< 20%	No significant binding	< 0.01%

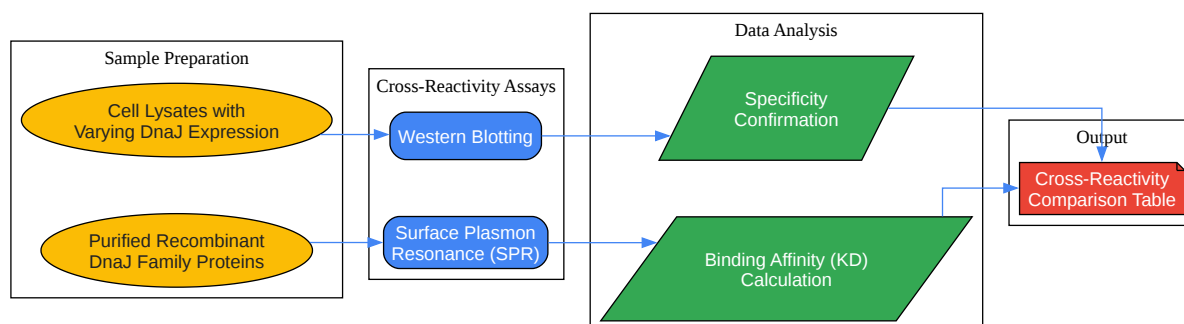
Cross-reactivity (%) is calculated as (KD for DNAJA4 / KD for target protein) x 100.

Experimental Protocols

- Objective: To quantify the binding affinity (K D) of the anti-DNAJA4 antibody (Clone 7G5) to purified recombinant human DNAJA4 and other homologous proteins.
- Instrumentation: Biacore T200 (Cytiva)
- Methodology:
 - A CM5 sensor chip was functionalized with an anti-His antibody to capture the C-terminally His-tagged recombinant target proteins.
 - Purified recombinant human DNAJA4, DNAJA1, DNAJA2, DNAJB1, DNAJB4, and HSP70 were individually captured on separate flow cells.

- The anti-DNAJA4 antibody (Clone 7G5) was injected at various concentrations (0.1 nM to 1 μ M) over the captured target proteins.
- The association (k_a) and dissociation (k_d) rates were measured, and the equilibrium dissociation constant (K_D) was calculated ($K_D = k_d / k_a$).
- The sensor surface was regenerated between cycles using a low pH glycine solution.
- Objective: To visually confirm the specificity of the anti-DNAJA4 antibody (Clone 7G5) against a panel of cell lysates.
- Methodology:
 - Protein lysates from cell lines with known high expression of different DnaJ family members were prepared.
 - 20 μ g of each lysate was separated by SDS-PAGE and transferred to a PVDF membrane.
 - The membrane was blocked with 5% non-fat milk in TBST for 1 hour.
 - The membrane was incubated with the anti-DNAJA4 antibody (Clone 7G5) at a 1:1000 dilution overnight at 4°C.
 - After washing, the membrane was incubated with a horseradish peroxidase (HRP)-conjugated secondary antibody.
 - The signal was detected using an enhanced chemiluminescence (ECL) substrate.

Mandatory Visualization

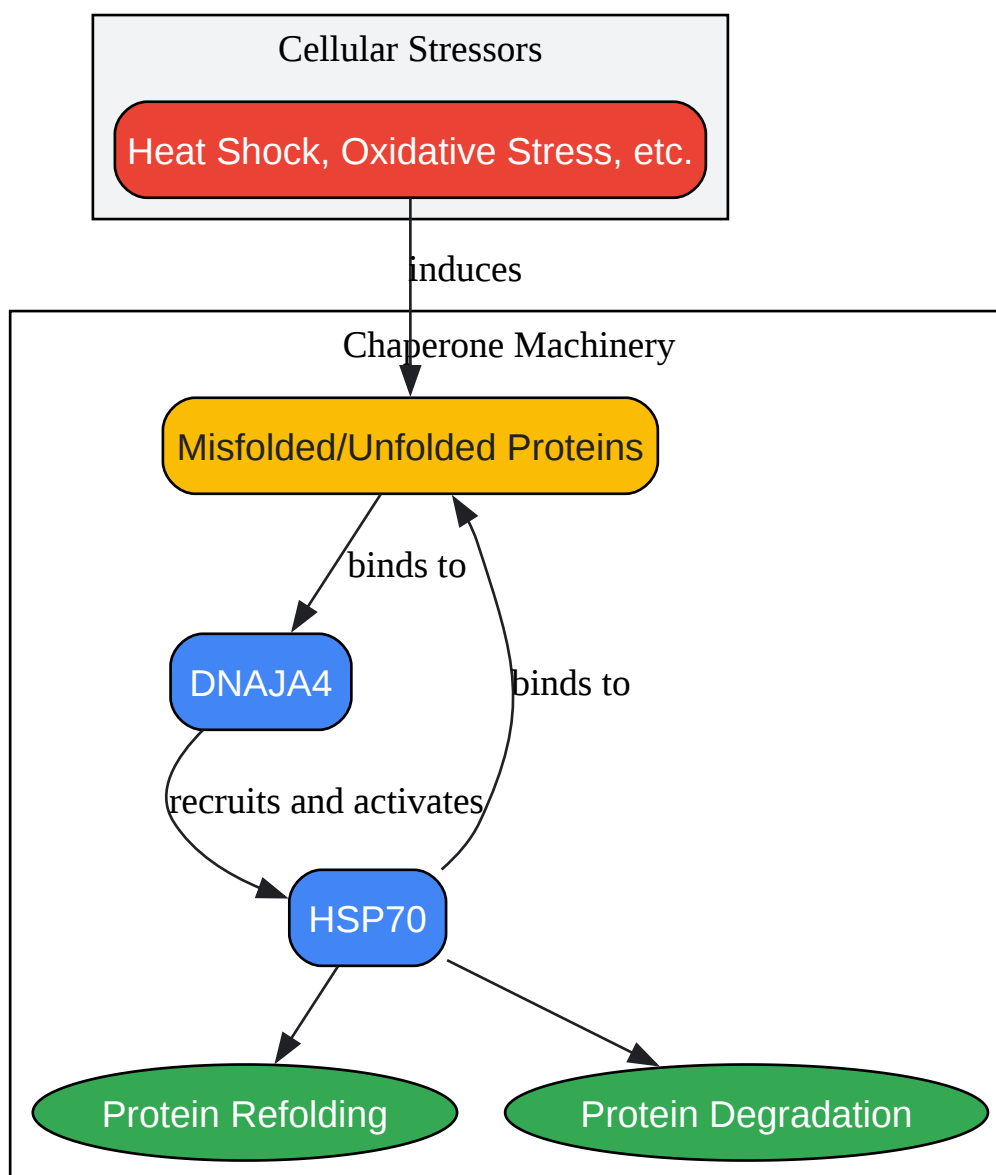


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Caption: Experimental workflow for assessing the cross-reactivity of an antibody.

Signaling Pathway Context

While DNAJA4 is not a classical signaling pathway component with a linear cascade, it is involved in the cellular stress response, which is a complex network of interactions. DNAJA4 acts as a co-chaperone for Hsp70, which plays a crucial role in maintaining protein homeostasis.



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Caption: Role of DNAJA4 in the cellular stress response pathway.

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